

Application Notes and Protocols: iRGD Peptide in Combination with Immunotherapy

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Compound of Interest

Compound Name: *iRGD peptide*

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Introduction

The **iRGD peptide** (sequence: CRGDKGPDC) is a tumor-penetrating peptide that enhances the delivery of therapeutic agents into solid tumors.[1][2] Its unique mechanism of action, involving sequential binding to α_v integrins and neuropilin-1 (NRP-1), facilitates the extravasation and deep penetration of co-administered or conjugated therapies into the tumor parenchyma.[3][4] This capability has shown significant promise in overcoming the physical barriers of the tumor microenvironment that often limit the efficacy of immunotherapies. By improving the infiltration of immune cells and checkpoint inhibitors, iRGD can potentiate anti-tumor immune responses.[1][5]

These application notes provide an overview of the mechanisms, key quantitative data from preclinical studies, and detailed protocols for utilizing iRGD in combination with various immunotherapeutic modalities.

Mechanism of Action

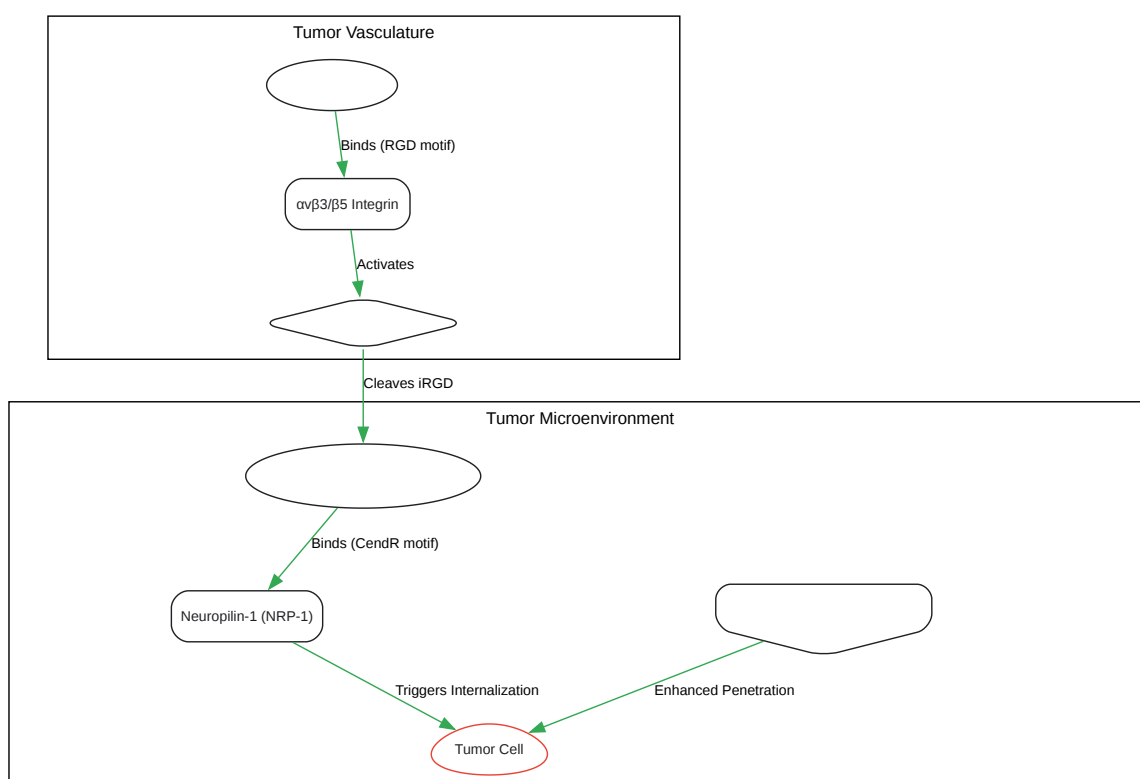
The tumor-penetrating activity of iRGD is a multi-step process:

- **Tumor Homing:** The Arg-Gly-Asp (RGD) motif within the **iRGD peptide** binds to $\alpha_v\beta_3$ and $\alpha_v\beta_5$ integrins, which are often overexpressed on tumor endothelial cells.[3]

- **Proteolytic Cleavage:** Upon binding to integrins, the **iRGD peptide** is proteolytically cleaved by tumor-associated proteases. This cleavage exposes a C-end Rule (CendR) motif (R/KXXR/K).[3]
- **NRP-1 Binding and Tumor Penetration:** The exposed CendR motif then binds to neuropilin-1 (NRP-1), a receptor also overexpressed on tumor cells and vasculature. This interaction triggers a transport pathway that facilitates the penetration of iRGD and any associated therapeutic cargo deep into the tumor tissue.[3]

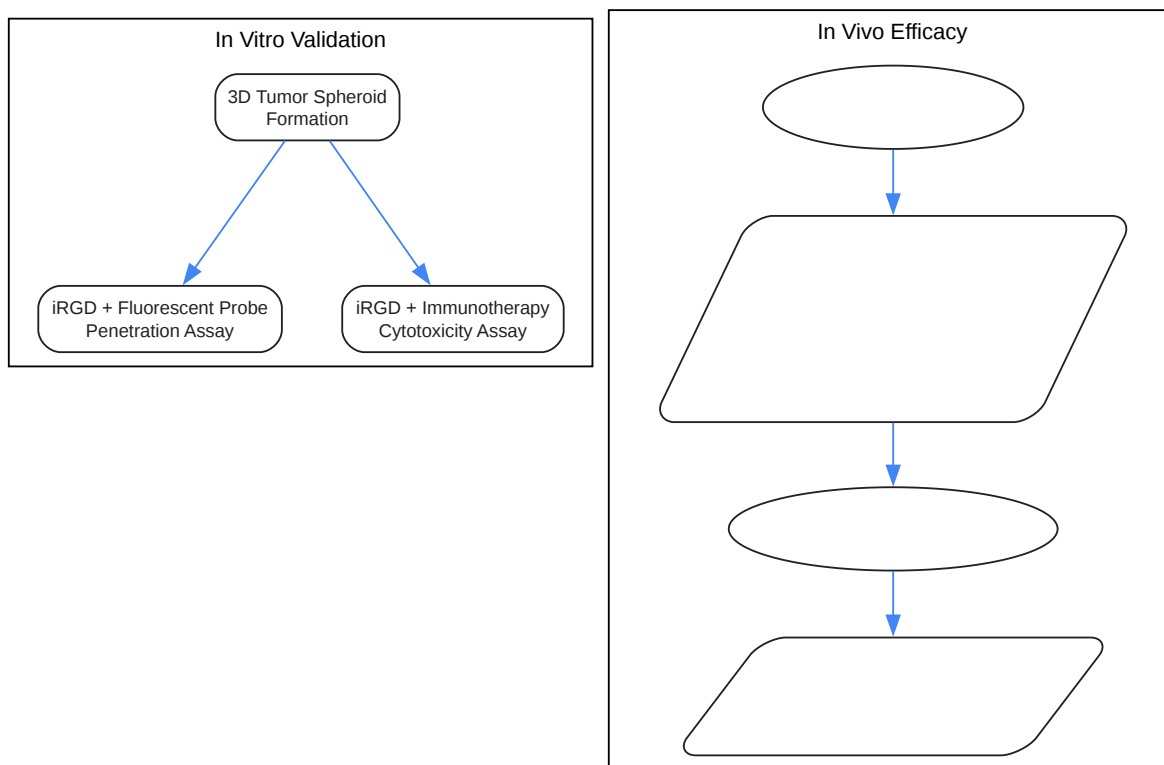
By hijacking this transport system, iRGD can increase the local concentration of immunotherapies at the tumor site, enhancing their therapeutic effect.

Signaling Pathway and Experimental Workflow Diagrams



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Caption: iRGD Signaling Pathway for Enhanced Tumor Penetration.



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